

Total Synthesis of **Helminthosporal**: A Detailed Laboratory Protocol

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Compound of Interest

Compound Name: **Helminthosporal**

Cat. No.: **B1208536**

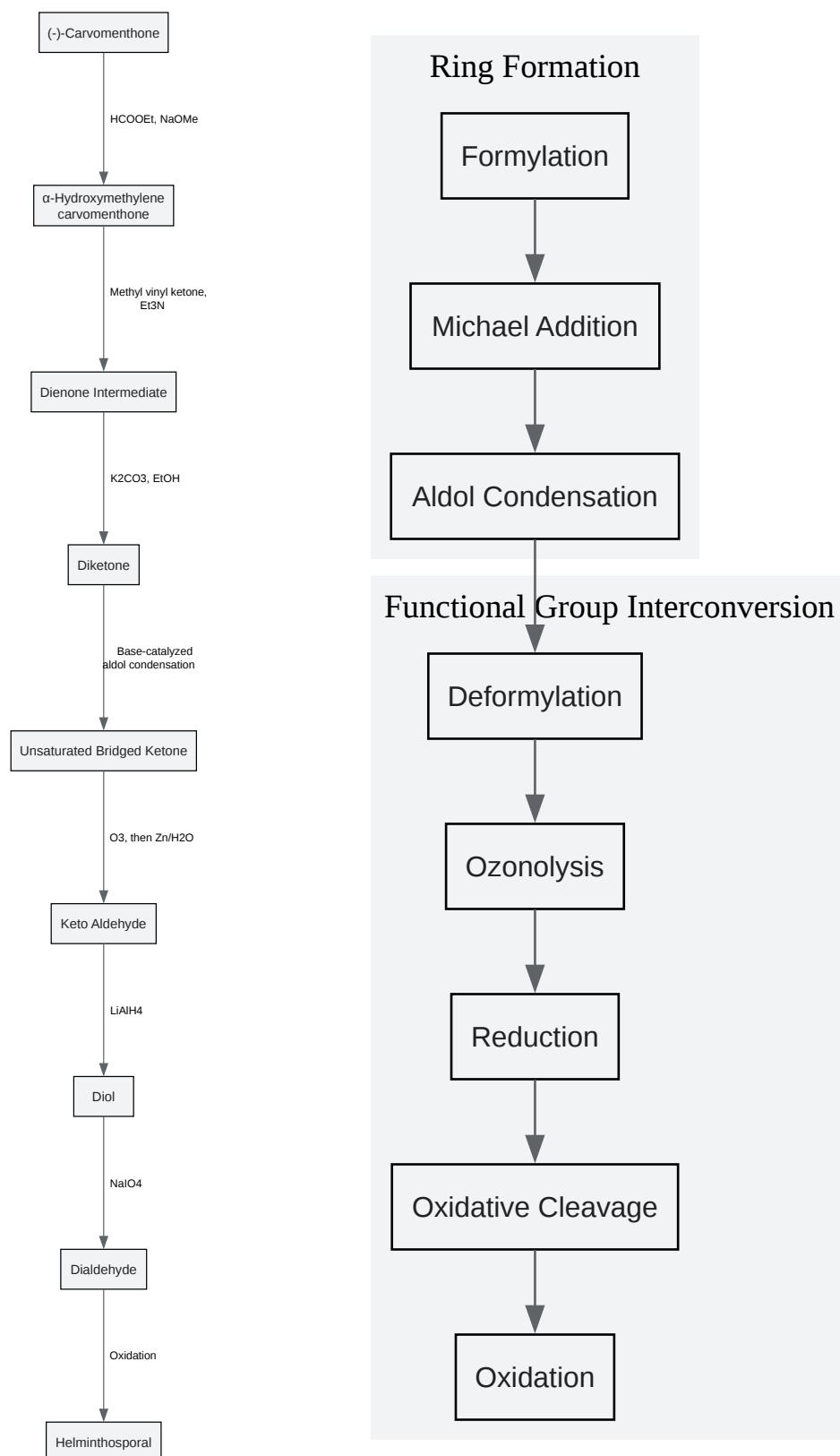
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This document provides a comprehensive protocol for the total synthesis of **Helminthosporal**, a sesquiterpenoid fungal toxin known for its phytotoxic properties. The synthesis detailed here follows the seminal work of E. J. Corey and Shigeo Nozoe, which established a nine-step route starting from (-)-carvomenthone. This protocol is intended for use by trained organic chemists in a laboratory setting.

Synthetic Strategy Overview

The total synthesis of **Helminthosporal** commences with the commercially available starting material, (-)-carvomenthone. The synthetic route involves a key Robinson annulation to construct the core bicyclic system, followed by a series of functional group manipulations to install the requisite aldehyde moieties. The overall workflow is depicted in the following diagram.

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